

proper handling and storage of (S)-GSK-3685032 for experiments

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Compound of Interest

Compound Name: (S)-GSK-3685032

Cat. No.: B10861208

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Application Notes and Protocols for (S)-GSK-3685032

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidance on the proper handling, storage, and experimental use of **(S)-GSK-3685032**, a potent and selective inhibitor of DNA methyltransferase 1 (DNMT1). Adherence to these protocols is crucial for ensuring experimental reproducibility and the integrity of results.

Introduction

(S)-GSK-3685032 is a first-in-class, non-covalent, and reversible inhibitor of DNMT1 with high selectivity over DNMT3A and DNMT3B.^{[1][2]} Its mechanism of action involves the inhibition of DNMT1, leading to a robust loss of DNA methylation, transcriptional activation of silenced genes, and subsequent inhibition of cancer cell growth.^{[1][3]} This compound is a valuable tool for studying the role of DNA methylation in various biological processes and for preclinical drug development in oncology, particularly for hematologic malignancies.^{[2][3][4]}

Physicochemical and Handling Properties

Proper handling and storage are paramount to maintain the stability and activity of **(S)-GSK-3685032**.

Storage and Stability

To ensure the long-term stability of **(S)-GSK-3685032**, it is essential to adhere to the following storage conditions.

Form	Storage Temperature	Shelf Life	Special Instructions
Powder	-20°C	3 years[5][6]	Store in a dry, dark place.
Stock Solution (in DMSO)	-80°C	1-2 years[1][5]	Aliquot to avoid repeated freeze-thaw cycles.[5][6]
-20°C	1 month[5][7]	For short-term storage.	
Working Solution (in vivo)	Prepare Fresh	Use on the same day[1][8]	

Solubility

(S)-GSK-3685032 exhibits solubility in various solvents, which is critical for the preparation of stock and working solutions.

Solvent	Concentration	Notes
DMSO	≥ 26.4 mg/mL (62.78 mM)[6]	Use fresh, moisture-free DMSO for optimal solubility.[5] Sonication may be required.[6]
In Vivo Formulation	Varies	A common formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.[6] [8]

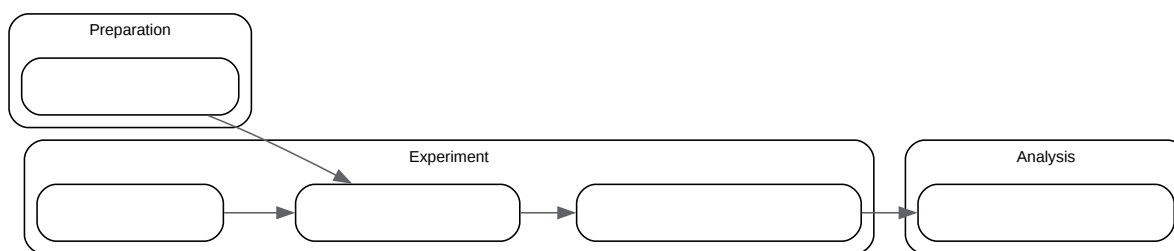
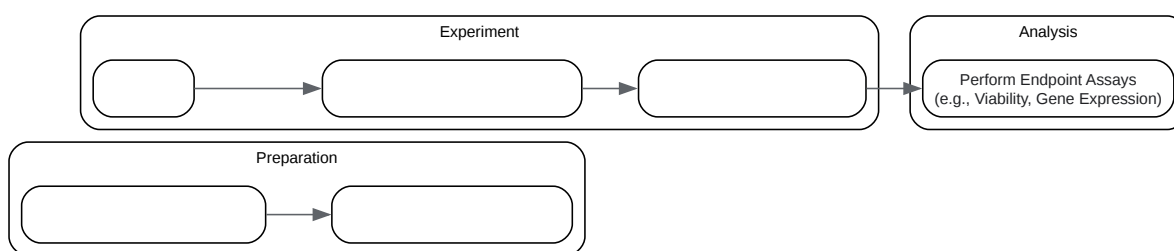
Experimental Protocols

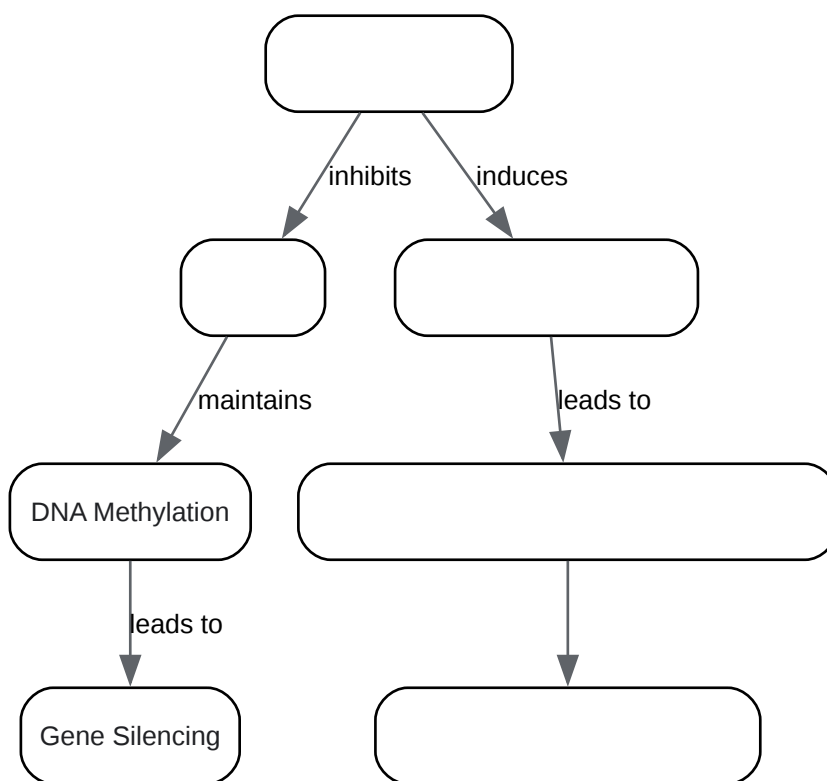
The following protocols provide a starting point for in vitro and in vivo experiments using **(S)-GSK-3685032**. Optimization may be necessary for specific cell lines or animal models.

In Vitro Protocol: Cell-Based Assays

This protocol outlines the steps for preparing **(S)-GSK-3685032** for use in cell culture experiments.

Workflow for In Vitro Experiments





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